

An In-depth Technical Guide to the SLIGRL-NH2 Peptide

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Compound of Interest

Compound Name: *Sligr1-NH2 (tfa)*

Cat. No.: *B12354585*

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This guide provides a comprehensive technical overview of the SLIGRL-NH2 peptide, a critical tool for researchers investigating Protease-Activated Receptor 2 (PAR2). We will delve into its fundamental molecular characteristics, mechanism of action, and field-proven experimental protocols, offering insights grounded in established scientific principles.

Introduction: The Significance of SLIGRL-NH2

SLIGRL-NH2 is a synthetic hexapeptide that functions as a potent and specific agonist for Protease-Activated Receptor 2 (PAR2)^{[1][2][3]}. PARs are a unique subset of G protein-coupled receptors (GPCRs) that are activated by proteolytic cleavage of their N-terminal domain. This cleavage unmasks a new N-terminus that acts as a "tethered ligand," binding to the receptor to initiate downstream signaling^{[4][5][6]}.

SLIGRL-NH2 corresponds to the tethered ligand sequence of murine/rat PAR2 (Ser-Leu-Ile-Gly-Arg-Leu) and is widely used to study PAR2 function without the need for enzymatic activation^{[7][8]}. Its application is crucial in various research fields, including inflammation, pain, immunity, and cancer, where PAR2 signaling is a key pathway^{[6][9][10]}.

Molecular Properties and Structure

A precise understanding of the peptide's physicochemical properties is foundational for its effective use in experimental settings.

Amino Acid Sequence and Structural Attributes

The primary structure of the peptide is composed of six amino acids in the following sequence:

Ser-Leu-Ile-Gly-Arg-Leu-NH₂

A critical structural feature is the C-terminal amidation. The terminal carboxyl group (-COOH) of the final leucine residue is replaced with an amide group (-CONH₂). This modification is not merely cosmetic; it neutralizes the negative charge at the C-terminus, which significantly enhances the peptide's metabolic stability against carboxypeptidases and increases its binding affinity for the PAR2 receptor[7][11][12]. Studies have shown that C-terminal amidation can enhance the binding affinity of PAR2-activating peptides compared to their free carboxyl counterparts[7].

Molecular Weight

The exact molecular weight is a critical parameter for preparing solutions of known molarity. Multiple high-purity commercial sources confirm the molecular weight.

Property	Value	Source(s)
Molecular Formula	C ₂₉ H ₅₆ N ₁₀ O ₇	[1][13]
Average Molecular Weight	656.82 g/mol	[1][2][3][13]
Monoisotopic Molecular Weight	656.4334 Da	

Note: When preparing stock solutions, it is best practice to use the batch-specific molecular weight provided on the product's vial or Certificate of Analysis, as minor variations can occur.[2]

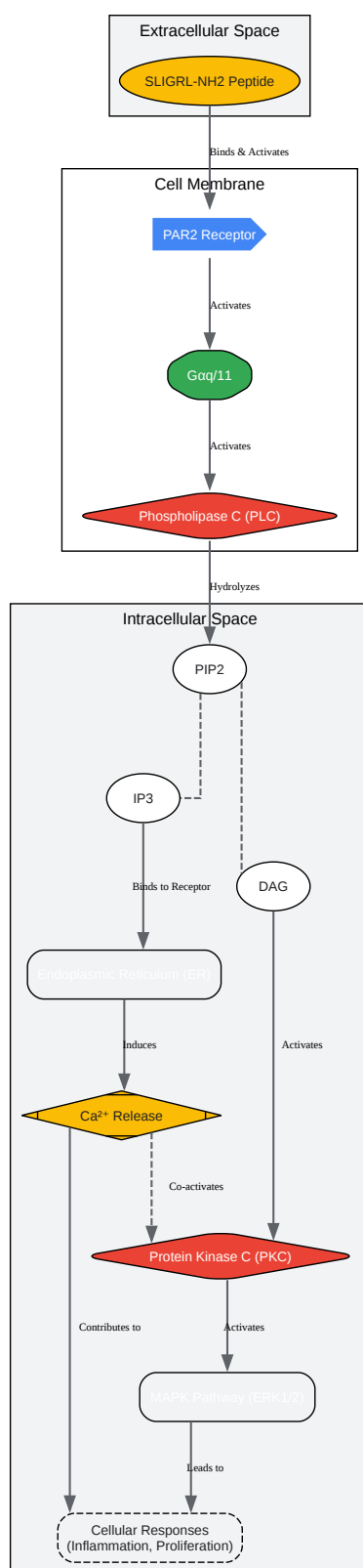
Mechanism of Action: PAR2 Activation and Signaling

SLIGRL-NH2 activates PAR2 by mimicking the endogenous tethered ligand. This binding event triggers a conformational change in the receptor, leading to the activation of intracellular G proteins and subsequent signaling cascades.

PAR2 primarily couples to the Gαq/11 protein. Activation of Gαq/11 stimulates Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).

- IP₃ binds to its receptors on the endoplasmic reticulum, leading to the release of stored calcium (Ca²⁺) into the cytoplasm. This rapid increase in intracellular calcium is a hallmark of PAR2 activation and a common readout in functional assays.
- DAG activates Protein Kinase C (PKC), which, along with elevated Ca²⁺, initiates downstream signaling, including the activation of the Mitogen-Activated Protein Kinase (MAPK) pathway (e.g., ERK1/2).

This signaling cascade ultimately regulates a multitude of cellular functions, including cytokine production, cell proliferation, and inflammatory responses[5].



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Fig 1. PAR2 signaling cascade initiated by SLIGRL-NH2.

Experimental Protocols and Methodologies

The following protocols are standard methodologies for characterizing the activity of SLIGRL-NH₂. It is essential to include proper controls in all experiments, such as a vehicle control and a negative control peptide (e.g., the reverse sequence LRGILS-NH₂) to ensure the observed effects are specific to PAR2 activation[7].

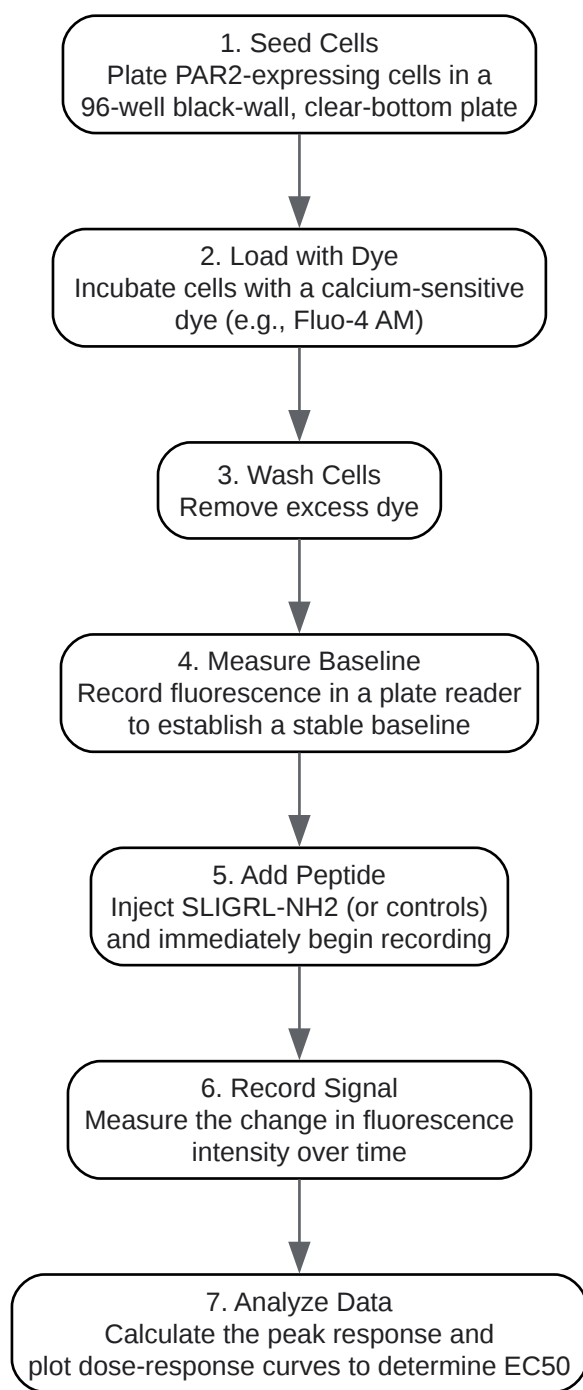
Peptide Handling and Stock Solution Preparation

SLIGRL-NH₂ is typically supplied as a lyophilized white solid[1][13].

- Storage: Store the lyophilized powder sealed and away from moisture at -20°C or -80°C for long-term stability[2][13].
- Solubility: The peptide is soluble in water (up to 1 mg/mL) and DMSO (up to 100 mg/mL)[2][13]. For cell-based assays, dissolving in sterile water or a minimal amount of DMSO followed by dilution in aqueous buffer is recommended.
- Stock Solution Preparation (10 mM Example):
 - Weigh out 1 mg of SLIGRL-NH₂ (MW: 656.82 g/mol).
 - Add 152.25 µL of sterile DMSO or water to the vial.
 - Vortex or sonicate gently to ensure complete dissolution[1][13].
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months[13].

In Vitro Assay: Intracellular Calcium Mobilization

This assay directly measures the functional consequence of Gαq/11 activation. The EC₅₀ (half-maximal effective concentration) for SLIGRL-NH₂ is typically in the low micromolar range (0.5–10 µM) depending on the cell system[2][3][13].



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